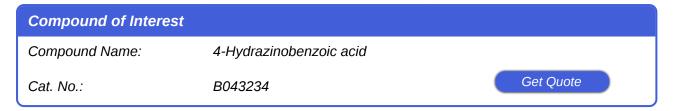


An In-depth Technical Guide to 4-Hydrazinobenzoic Acid and Its Common Derivatives

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydrazinobenzoic acid (4-HBA) is a versatile organic compound that serves as a crucial building block in the synthesis of a wide array of derivatives with significant applications in medicinal chemistry and materials science. Its unique structure, featuring both a hydrazine and a carboxylic acid functional group, allows for diverse chemical modifications, leading to compounds with potent biological activities. This technical guide provides a comprehensive overview of 4-HBA, focusing on its synthesis, key derivatives, and their applications, with a particular emphasis on their anticancer and antioxidant properties. Detailed experimental protocols for synthesis and biological evaluation are provided, along with graphical representations of relevant signaling pathways and experimental workflows to facilitate a deeper understanding for researchers in drug discovery and development.

Introduction

4-Hydrazinobenzoic acid, also known as p-hydrazinobenzoic acid, is a light yellow crystalline solid.[1] It belongs to the class of benzoic acid derivatives and is a valuable intermediate in organic synthesis.[1] The presence of the reactive hydrazine (-NHNH2) and carboxylic acid (-COOH) moieties makes it a versatile precursor for the synthesis of various heterocyclic compounds and other complex organic molecules.[2] Notably, it is a key starting material in the



production of the iron-chelating drug Deferasirox, which is used to treat chronic iron overload. [2] Furthermore, derivatives of 4-HBA have garnered significant attention for their potential as anticancer and antioxidant agents.[3][4] This guide will delve into the chemical properties, synthesis, and the burgeoning pharmacological applications of 4-HBA and its principal derivatives.

Physicochemical Properties of 4-Hydrazinobenzoic Acid

A summary of the key physicochemical properties of **4-Hydrazinobenzoic acid** is presented in the table below, compiled from various sources.

Property	Value	Reference(s)
Molecular Formula	C7H8N2O2	[5]
Molecular Weight	152.15 g/mol	[5]
Appearance	Light yellow to light brown crystalline powder	[1]
Melting Point	218 °C (decomposes)	[5]
Solubility	Slightly soluble in DMSO and Methanol (with heating)	[5]
рКа	4.14 ± 0.10 (Predicted)	[5]
CAS Number	619-67-0	[5]

Synthesis of 4-Hydrazinobenzoic Acid

4-Hydrazinobenzoic acid is commonly synthesized from 4-aminobenzoic acid through a three-step process involving diazotization, reduction, and hydrolysis.[6][7]

Experimental Protocol: Synthesis of 4-Hydrazinobenzoic Acid

Materials:



- 4-Aminobenzoic acid
- 10N Hydrochloric acid
- Sodium nitrite
- Sodium sulfite
- Water

Procedure:[6][7]

- Diazotization:
 - In a beaker, suspend 27.4 g of 4-aminobenzoic acid in 150 ml of water.
 - While stirring, slowly add 57.5 ml of 10N hydrochloric acid.
 - Cool the resulting solution to 0 °C in an ice bath.
 - \circ Slowly add a solution of 15 g of sodium nitrite in 30 ml of water, maintaining the temperature at 0-5 °C.
 - Adjust the pH of the system to 1-2.
 - Continue the reaction for 20 minutes at 5 °C.
 - Filter the reaction mixture and retain the filtrate, which contains the diazonium salt.
- Reduction:
 - Prepare a solution of sodium sulfite.
 - Slowly add the filtrate from the previous step to the sodium sulfite solution. The temperature should be maintained between 10-35 °C and the pH between 7-9.[7]
- Hydrolysis and Isolation:

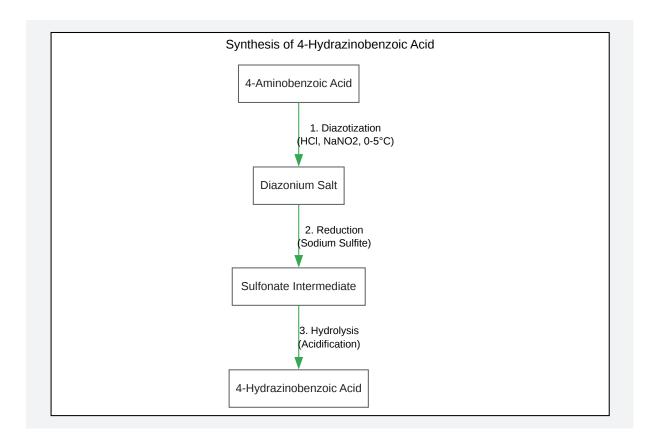




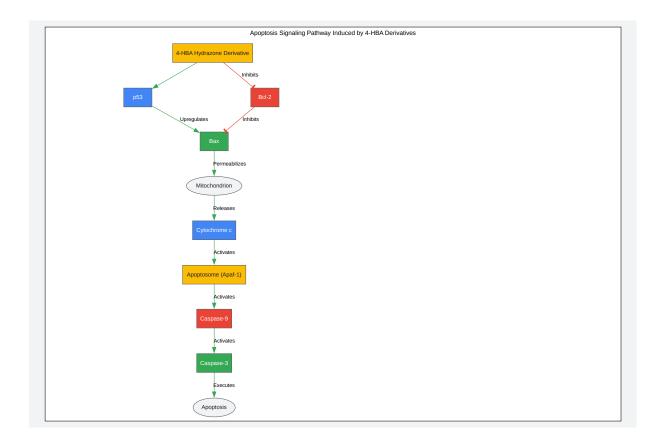


- Acidify the reaction mixture with hydrochloric acid to precipitate the 4-hydrazinobenzoic acid hydrochloride.
- Filter the precipitate and wash with cold water.
- To obtain the free acid, dissolve the hydrochloride salt in water and treat with a concentrated aqueous solution of sodium acetate.
- Filter the resulting precipitate of 4-hydrazinobenzoic acid, wash with water, and air-dry.

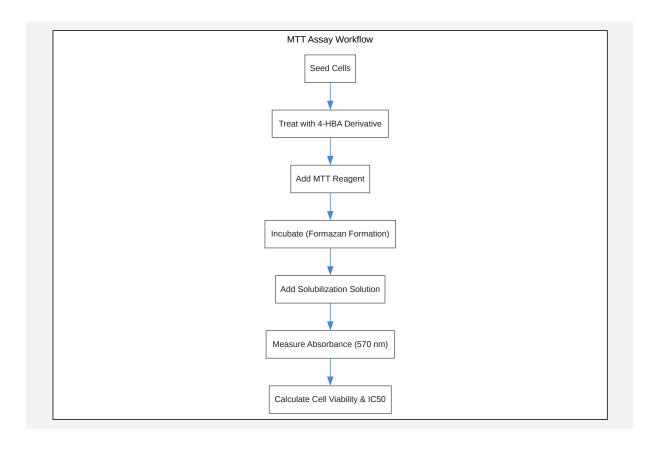












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